Application Notes and Protocols for TCRS-417 in Cancer Cell Lines

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Compound of Interest

Compound Name:	*TCRS-417*
Cat. No.:	*B13840763*

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Introduction

TCRS-417 is a novel small-molecule inhibitor targeting the Pre-B-cell leukemia homeobox 1 (PBX1) transcription factor. PBX1 is a critical regulator of gene expression involved in various cellular processes, including development, differentiation, and tumorigenesis. In numerous cancers, PBX1 is overexpressed and associated with poor prognosis and drug resistance. **TCRS-417** functions by directly blocking the binding of PBX1 to DNA, thereby inhibiting its transcriptional activity and suppressing the proliferation and self-renewal of cancer cells with high PBX1 expression.[1][2] These application notes provide detailed protocols for evaluating the efficacy of **TCRS-417** in cancer cell lines.

Mechanism of Action

TCRS-417 exerts its anti-cancer effects by disrupting the function of the PBX1 transcription factor. Its primary mechanism involves the following key steps:

- Inhibition of PBX1-DNA Binding: **TCRS-417** directly interferes with the ability of PBX1 to bind to its target DNA sequences. This has been demonstrated to have a half-maximal inhibitory

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concentration (IC50) of 6.58 μM in biochemical assays.[1]

- Downregulation of Target Gene Expression: By preventing PBX1 from binding to DNA, **TCRS-417** leads to a decrease in the transcription of PBX1 target genes that are crucial for cell cycle progression and survival. Notably, it has been shown to reduce the mRNA levels of FOXM1, NEK2, and E2F2.[1]

- Induction of Cell Cycle Arrest and Apoptosis: The inhibition of PBX1 signaling ultimately leads to cell cycle arrest, primarily at the G0/G1 phase, and the induction of apoptosis in cancer cells.[1]

- Reversal of Drug Resistance: **TCRS-417** has been shown to re-sensitize carboplatin-resistant ovarian cancer cells to platinum-based chemotherapy, suggesting a role in overcoming acquired drug resistance.

The following diagram illustrates the proposed signaling pathway of **TCRS-417**.

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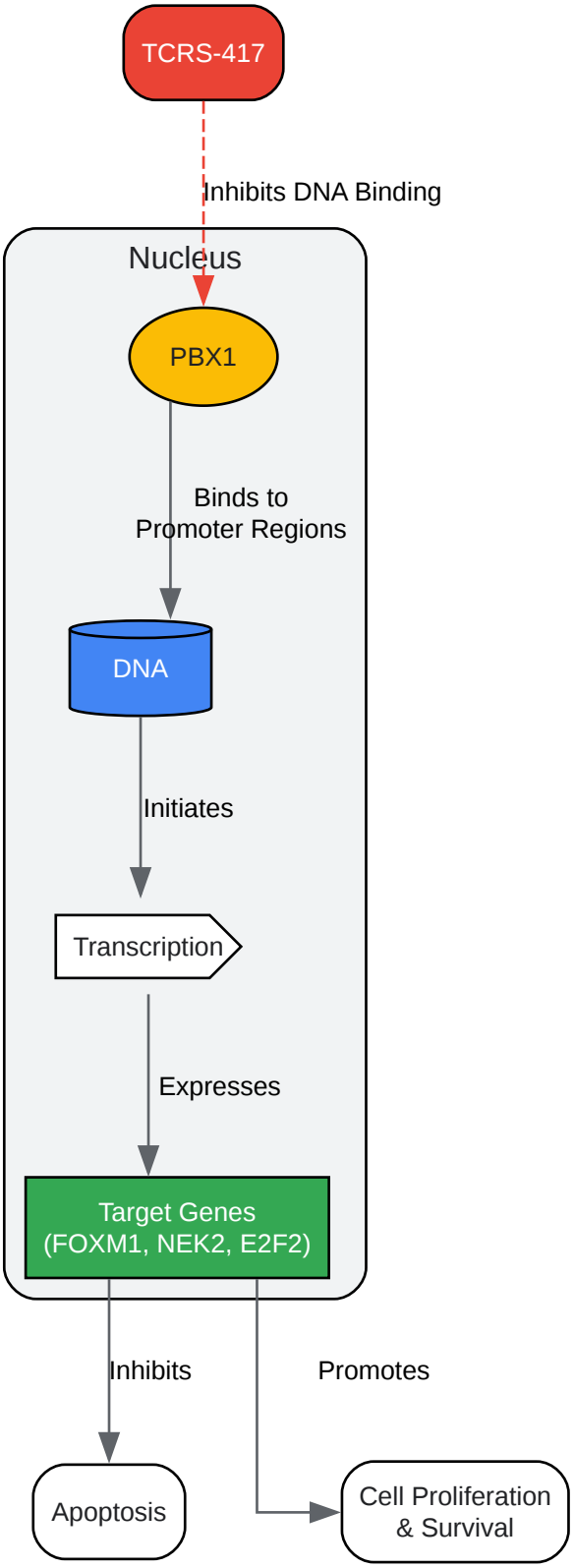

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Caption: Proposed signaling pathway of **TCRS-417** in cancer cells.

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Quantitative Data Summary

While extensive IC50 data for **TCRS-417** across a wide range of cancer cell lines is not readily available in the public domain, the following table summarizes the key quantitative findings from published studies. A positive correlation has been observed between the expression level of PBX1 and the sensitivity of cancer cell lines to **TCRS-417**.[2]

Parameter	Value	Cell Lines/System	Reference
PBX1-DNA Binding IC50	6.58 µM	Biochemical Assay	[1]
Effective Concentration for Cell Cycle Arrest	20 µM	Myeloma (MM.1S, U266, OPM2), Breast (MCF-7), Ovarian (OVCAR3, A2780), Lung (A549), Brain (SNB-75)	[1]
Effective Concentration for mRNA Reduction	20 µM	Various cancer cell lines	[1]
Correlation of PBX1 Expression and T417 Sensitivity (Pearson's coefficient)	r = -0.555 (p < 0.001)	Panel of 28 cancer cell lines (mostly ovarian)	[2]

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **TCRS-417** in cancer cell lines.

Cell Viability Assay (CellTiter-Blue® Assay)

This protocol is for determining the cytotoxic effects of **TCRS-417** on cancer cell lines.

Workflow Diagram:

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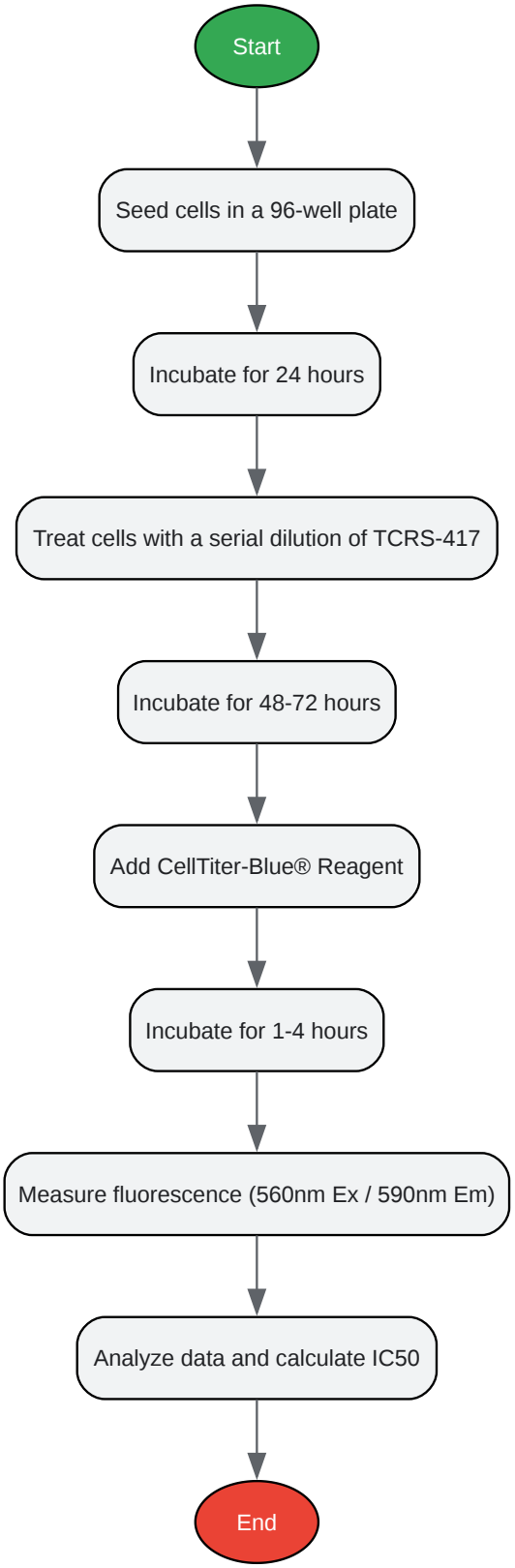

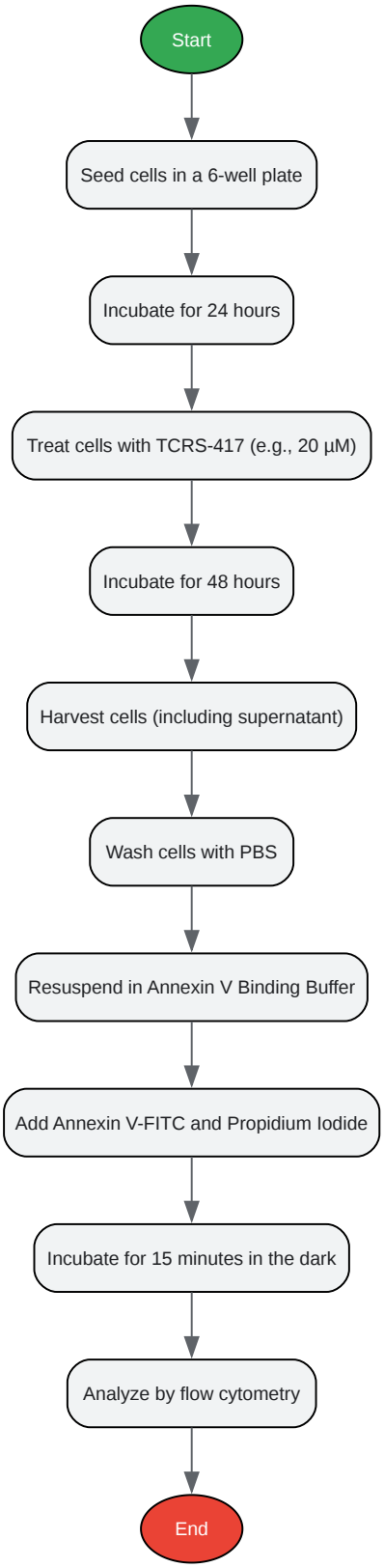

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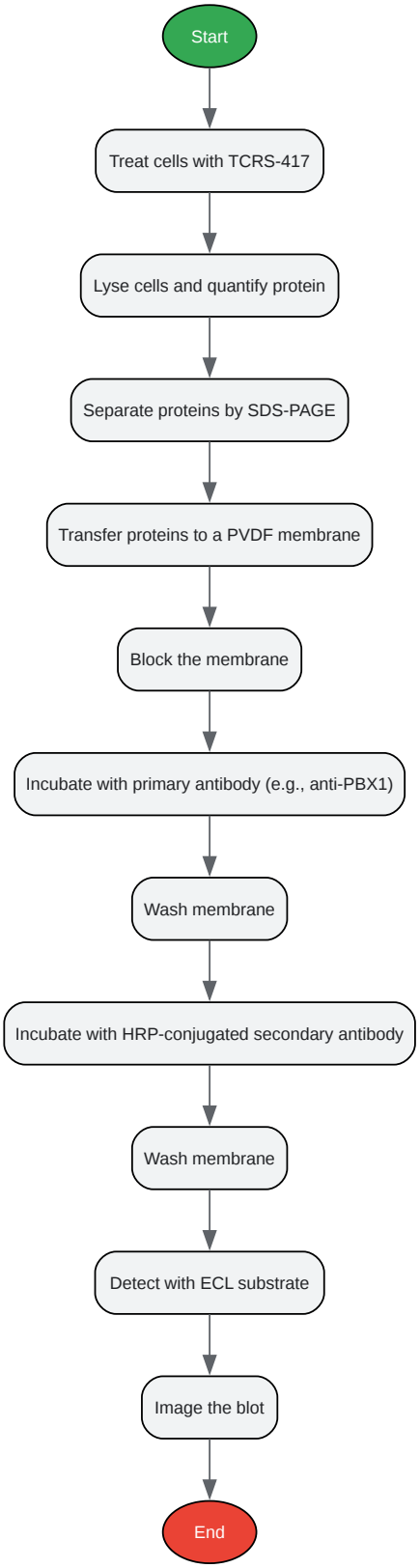

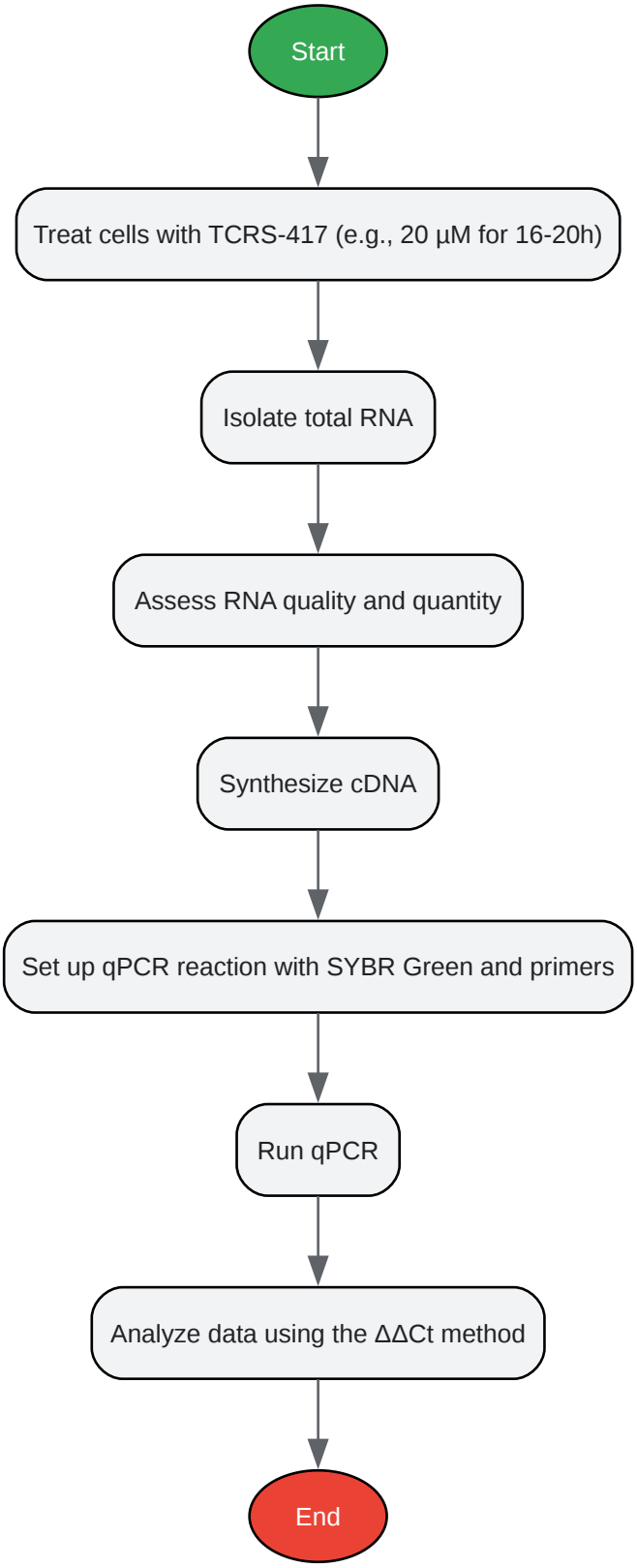

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